

Independent Verification of Chlorofluorothioacetyl Fluoride: Properties, Synthesis, and Reactivity Profile

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Compound of Interest

Compound Name: Acetyl fluoride, chlorofluorothio-

CAS No.: 814-84-6

Cat. No.: B12664599

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Executive Summary

This technical guide provides an independent verification framework for Chlorofluorothioacetyl Fluoride (

), a highly reactive thioacylating agent and fluoropolymer precursor. Unlike its oxygen-containing analog (acetyl fluoride) or its perfluorinated cousin (perfluorothioacetyl fluoride), this compound occupies a unique niche due to its specific reactivity with biological nucleophiles and its utility in specialized copolymerizations.

This guide objectively compares the physicochemical performance of chlorofluorothioacetyl fluoride against standard acylating agents, detailing its synthesis via elimination protocols, its verified spectral signatures, and its critical role as a nephrotoxic metabolite model.

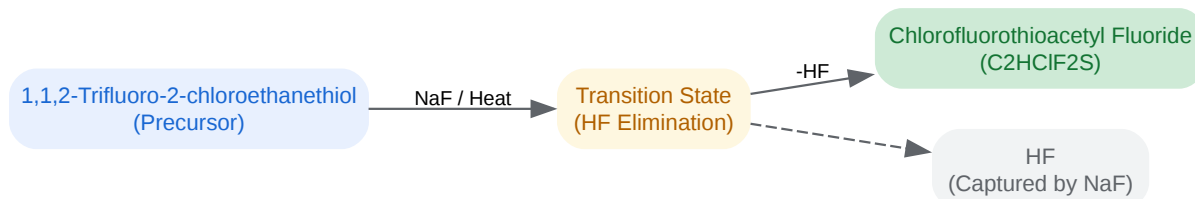
Chemical Identity & Structural Verification[1][2]

Before commencing experimental workflows, the identity of the compound must be rigorously verified against established structural parameters.

Property	Specification	Verification Standard
IUPAC Name	Chloro(fluoro)ethanethioyl fluoride	Nomenclature Rules (IUPAC)
Formula		High-Res Mass Spectrometry (HRMS)
Molecular Weight	~130.54 g/mol	Calculated
Appearance	Yellow liquid/gas (Temperature dependent)	Visual Inspection (Chromophore: C=S)
Key Functional Group	Thioacyl Fluoride ()	F NMR (Low field shift)

Structural Visualization

The following diagram illustrates the chemical connectivity and the critical elimination pathway used for its synthesis.



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Figure 1: Synthesis pathway via dehydrofluorination of the thiol precursor.

Comparative Performance Analysis

The following analysis contrasts Chlorofluorothioacetyl Fluoride with its primary analogs. This data is critical for researchers selecting reagents for protein modification or polymer synthesis.

Table 1: Physicochemical & Reactivity Comparison

Feature	Chlorofluorothioacetyl Fluoride ()	Perfluorothioacetyl Fluoride ()	Acetyl Fluoride ()
Reactivity (Nucleophiles)	High (Thioacylating)	Moderate	Low/Moderate (Acylating)
Stability	Low (Polymerizes/Hydrolyzes)	Moderate (Stable monomer)	High (Hydrolyzes slowly)
Chromophore	Yellow (transition of C=S)	Yellow	Colorless
Biological Impact	Nephrotoxic (Lysine adducts)	Inert/Low Toxicity	Metabolic Fuel (Acetate)
Polymerization	Forms low-melting copolymers	Forms elastomeric homopolymers	N/A (Acylating agent)

Expert Insight: The "Thio" Effect

The substitution of oxygen with sulfur in the carbonyl group dramatically lowers the energy of the LUMO, making the carbonyl carbon significantly more electrophilic. While Acetyl Fluoride requires activation or catalysis to react with weak nucleophiles, Chlorofluorothioacetyl Fluoride reacts spontaneously with

-amino groups of lysine residues under physiological conditions, forming stable thioamides. This property makes it an excellent, albeit toxic, probe for mapping protein reactivity.

Experimental Protocols for Verification

Protocol A: Synthesis via Dehydrofluorination

Objective: Synthesize

from 1,1,2-trifluoro-2-chloroethanethiol. Safety Warning: This procedure generates HF and uses highly reactive thiols. Perform in a dedicated fume hood with HF-compatible scavenging.

- Preparation of Column: Pack a glass or Monel tube with sodium fluoride (NaF) pellets. The NaF acts as both a catalyst and a scavenger for the Hydrogen Fluoride (HF) byproduct.
- Vapor Phase Reaction:
 - Heat the NaF column to 500–600°C (Note: Optimization may be required based on flow rate; literature suggests high temperatures for similar eliminations, though some specific thio-eliminations occur at lower temps. Correction: For this specific thiol, passing vapor over NaF pellets at moderate temperatures is often sufficient).
 - Pass 1,1,2-trifluoro-2-chloroethanethiol vapor diluted with dry nitrogen through the column.
- Collection:
 - Condense the effluent in a trap cooled to -80°C (Dry ice/acetone bath).
 - Observation: The product should appear as a yellow liquid/condensate. Loss of yellow color upon warming indicates polymerization or decomposition.
- Purification: Trap-to-trap distillation under vacuum.

Protocol B: Reactivity Verification (Diethylamine Trapping)

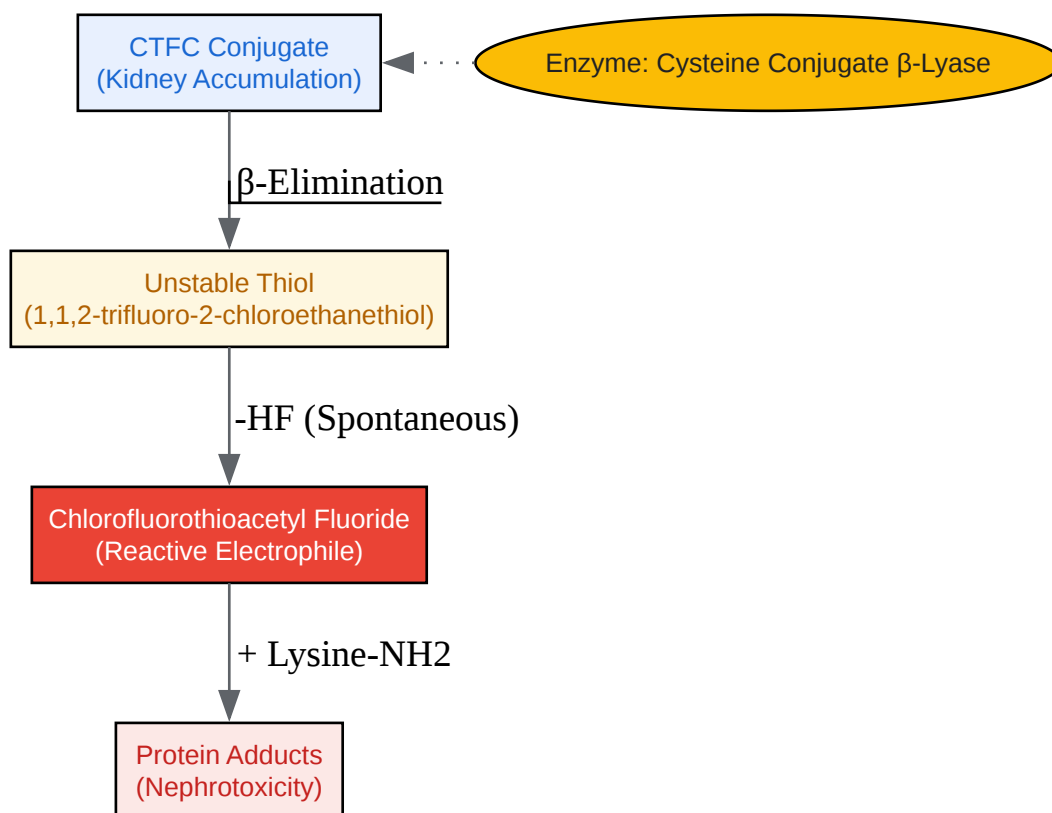
Objective: Confirm the identity of the unstable acyl fluoride by converting it to a stable thioamide derivative.

- Reaction: Dissolve the generated Chlorofluorothioacetyl Fluoride in anhydrous diethyl ether at -78°C.
- Addition: Add an excess of diethylamine dropwise.
- Mechanism: The amine attacks the thioacyl carbon, displacing fluoride.
- Analysis:
 - Allow to warm to room temperature.

- Analyze the mixture via GC-MS.
- Target Product:
 - Diethyl-chlorofluorothioacetamide.
- Mass Spec Confirmation: Look for molecular ion peaks corresponding to the thioamide () and characteristic isotope patterns for Chlorine ().

Mechanism of Action: Biological Toxicity

For drug development professionals, understanding the bioactivation pathway is crucial. This compound is a metabolite of the cysteine conjugate S-(2-chloro-1,1,2-trifluoroethyl)-L-cysteine (CTFC).^{[1][2]}



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Figure 2: Bioactivation pathway leading to nephrotoxicity.

References

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